

# FT671 solubility and preparation for cell culture

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## Compound of Interest

Compound Name: FT671

Cat. No.: B607560

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## FT671: Application Notes for Cell Culture

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**FT671** is a potent, selective, and non-covalent inhibitor of Ubiquitin-Specific Protease 7 (USP7).<sup>[1][2]</sup> USP7 is a deubiquitinating enzyme that plays a critical role in the regulation of various cellular processes by controlling the stability of key proteins.<sup>[1][3]</sup> Inhibition of USP7 by **FT671** leads to the destabilization of its substrates, most notably MDM2, an E3 ubiquitin ligase that targets the tumor suppressor p53 for degradation.<sup>[3][4]</sup> By inhibiting USP7, **FT671** stabilizes p53, leading to the activation of p53 target genes, which can induce cell cycle arrest and apoptosis in cancer cells.<sup>[1][3][5]</sup> These characteristics make **FT671** a valuable tool for cancer research and a potential therapeutic agent.

This document provides detailed application notes and protocols for the use of **FT671** in cell culture experiments, with a focus on its solubility, preparation, and mechanism of action.

### Quantitative Data Summary

The following table summarizes key quantitative data for **FT671**.

Parameter	Value	Cell Line/System	Reference
IC <sub>50</sub> (USP7)	52 nM	In vitro enzymatic assay	[1][6]
K <sub>d</sub> (USP7)	65 nM	In vitro binding assay	[1][6]
IC <sub>50</sub> (Cell Proliferation)	33 nM	MM.1S (Multiple Myeloma)	[5]
Solubility in DMSO	50 mg/mL (93.72 mM)	-	[6]
Typical Cell Culture Concentration	0.1 - 10 µM	U2OS, HCT116	[5][7]
Molecular Weight	533.48 g/mol	-	[6]

## Experimental Protocols

### Preparation of FT671 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **FT671** in DMSO.

Materials:

- **FT671** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Calculate the required mass of **FT671**:
  - To prepare 1 mL of a 10 mM stock solution, you will need:

- $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 533.48 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.33 \text{ mg}$

- Weighing **FT671**:

- Carefully weigh out the calculated amount of **FT671** powder and place it into a sterile microcentrifuge tube.

- Dissolving in DMSO:

- Add the appropriate volume of DMSO to the microcentrifuge tube containing the **FT671** powder. For a 10 mM solution, this will be 1 mL for 5.33 mg.

- Mixing:

- Vortex the solution vigorously for 1-2 minutes.

- Sonication:

- To ensure complete dissolution, place the tube in an ultrasonic bath for 10-15 minutes.<sup>[6]</sup> The solution should become clear.

- Sterilization (Optional):

- If required, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter.

- Storage:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.

## Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the **FT671** stock solution to final working concentrations for treating cells.

Materials:

- 10 mM **FT671** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates

#### Procedure:

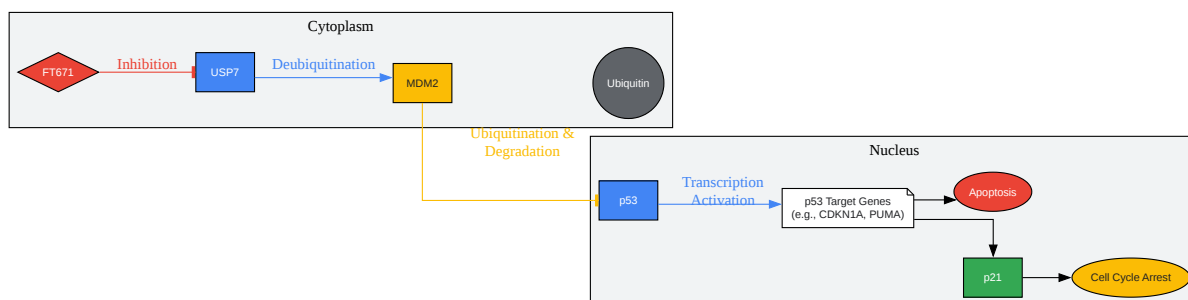
- Thaw the Stock Solution:
  - Thaw a single aliquot of the 10 mM **FT671** stock solution at room temperature.
- Serial Dilutions:
  - Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations.
  - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.
  - Example for a final concentration of 10  $\mu\text{M}$  in 1 mL of medium:
    - Add 1  $\mu\text{L}$  of the 10 mM stock solution to 999  $\mu\text{L}$  of cell culture medium.
- Vehicle Control:
  - Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as used for the highest concentration of **FT671**. This is crucial to distinguish the effects of the compound from those of the solvent.
- Cell Treatment:
  - Remove the existing medium from your cultured cells and replace it with the medium containing the desired concentration of **FT671** or the vehicle control.
- Incubation:

- Incubate the cells for the desired period as determined by your experimental design (e.g., 20-24 hours).[5][7]

## Visualizations

### FT671 Signaling Pathway

The following diagram illustrates the mechanism of action of **FT671**.

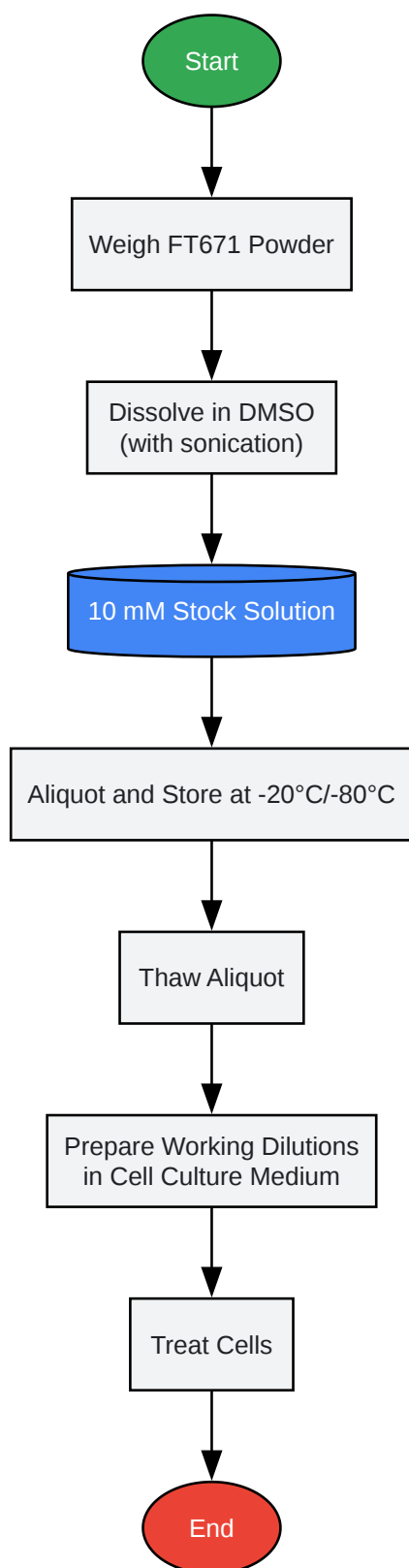


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Caption: Mechanism of action of **FT671**.

## Experimental Workflow: FT671 Preparation for Cell Culture

The following diagram outlines the workflow for preparing **FT671** for use in cell culture experiments.



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